

An In-Depth Technical Guide to Diphenylacetic Anhydride (CAS No. 1760-46-9)

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Compound of Interest

Compound Name: *Diphenylacetic anhydride*

Cat. No.: *B154452*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Diphenylacetic anhydride** (CAS No. 1760-46-9), a versatile reagent in organic synthesis with applications in pharmaceutical development. This document details its chemical and physical properties, safety information, synthesis, and key reactions, presented in a format tailored for scientific professionals.

Chemical and Physical Properties

Diphenylacetic anhydride is a white to off-white crystalline solid. Its key physical and chemical properties are summarized in the table below for easy reference.

Property	Value	Reference(s)
CAS Number	1760-46-9	[1]
Molecular Formula	C ₂₈ H ₂₂ O ₃	[1]
Molecular Weight	406.48 g/mol	[2]
Melting Point	98.0 °C	[1]
Boiling Point	556.7 °C at 760 mmHg	[1]
Flash Point	268.4 °C	[1]
Density	1.18 g/cm ³	[1]
Solubility	Soluble in organic solvents.	[2]
InChI Key	YZMRCMTTYLBDPD-UHFFFAOYSA-N	[3]
Canonical SMILES	C1=CC=C(C=C1)C(C(=O)OC(=O)C(C2=CC=CC=C2)C3=CC=CC=C3)C4=CC=CC=C4	[3]

Safety and Hazard Information

Diphenylacetic anhydride is classified as a hazardous substance and should be handled with appropriate personal protective equipment (PPE) in a well-ventilated fume hood.

Hazard Statement	Precautionary Statement Codes	Reference(s)
H315: Causes skin irritation	P264, P280, P302+P352, P332+P313, P362	[1]
H319: Causes serious eye irritation	P264, P280, P305+P351+P338, P337+P313	[1]

Synthesis of Diphenylacetic Anhydride

Diphenylacetic anhydride is typically synthesized from its corresponding carboxylic acid, diphenylacetic acid. A common laboratory-scale method involves the dehydration of diphenylacetic acid using a dehydrating agent such as acetic anhydride.

Experimental Protocol: Synthesis from Diphenylacetic Acid

Materials:

- Diphenylacetic acid
- Acetic anhydride
- Inert solvent (e.g., toluene)
- Round-bottom flask with reflux condenser
- Heating mantle
- Magnetic stirrer

Procedure:

- In a round-bottom flask, dissolve diphenylacetic acid in a minimal amount of an inert solvent like toluene.
- Add an excess of acetic anhydride to the solution.
- Fit the flask with a reflux condenser and heat the mixture to reflux with constant stirring.
- Monitor the reaction progress using a suitable analytical technique (e.g., Thin Layer Chromatography).
- Once the reaction is complete, cool the mixture to room temperature.
- Remove the solvent and excess acetic anhydride under reduced pressure.
- The crude product can be purified by recrystallization from an appropriate solvent system.

Note: This is a generalized protocol. The specific molar ratios, reaction time, and purification method may require optimization for desired yield and purity.

Key Reactions and Applications in Drug Development

Diphenylacetic anhydride is a valuable acylating agent, primarily used for the esterification of alcohols and the amidation of amines. These reactions are fundamental in the synthesis of various organic molecules, including active pharmaceutical ingredients (APIs).

Amidation of Amines

Diphenylacetic anhydride reacts with primary and secondary amines to form the corresponding N-substituted diphenylacetamides. This reaction is a cornerstone for the introduction of the diphenylacetyl group into molecules.

Experimental Protocol: Synthesis of N-Benzyl-2,2-diphenylacetamide

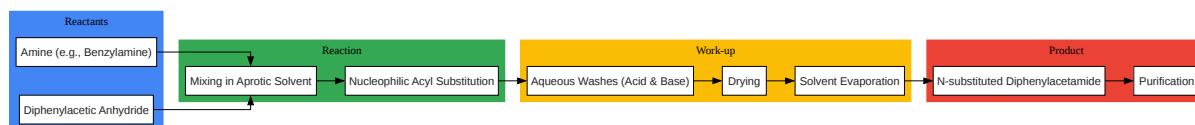
Materials:

- **Diphenylacetic anhydride**
- Benzylamine
- Aprotic solvent (e.g., dichloromethane, tetrahydrofuran)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel

Procedure:

- Dissolve **diphenylacetic anhydride** in an aprotic solvent in a round-bottom flask.

- Slowly add a stoichiometric amount of benzylamine to the solution while stirring at room temperature. An excess of the amine can be used to act as a base to neutralize the diphenylacetic acid byproduct.
- Continue stirring the reaction mixture at room temperature. The reaction progress can be monitored by TLC.
- Upon completion, the reaction mixture is typically washed with a dilute acid solution (e.g., 1M HCl) to remove any unreacted amine, followed by a wash with a saturated sodium bicarbonate solution to remove the diphenylacetic acid byproduct.
- The organic layer is then dried over an anhydrous drying agent (e.g., Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- The crude N-benzyl-2,2-diphenylacetamide can be purified by recrystallization or column chromatography.



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Diagram 1: General workflow for the amidation of an amine using **Diphenylacetic anhydride**.

Esterification of Alcohols

The reaction of **diphenylacetic anhydride** with alcohols yields diphenylacetic esters. This is a common method for protecting hydroxyl groups or for synthesizing ester-containing target molecules.

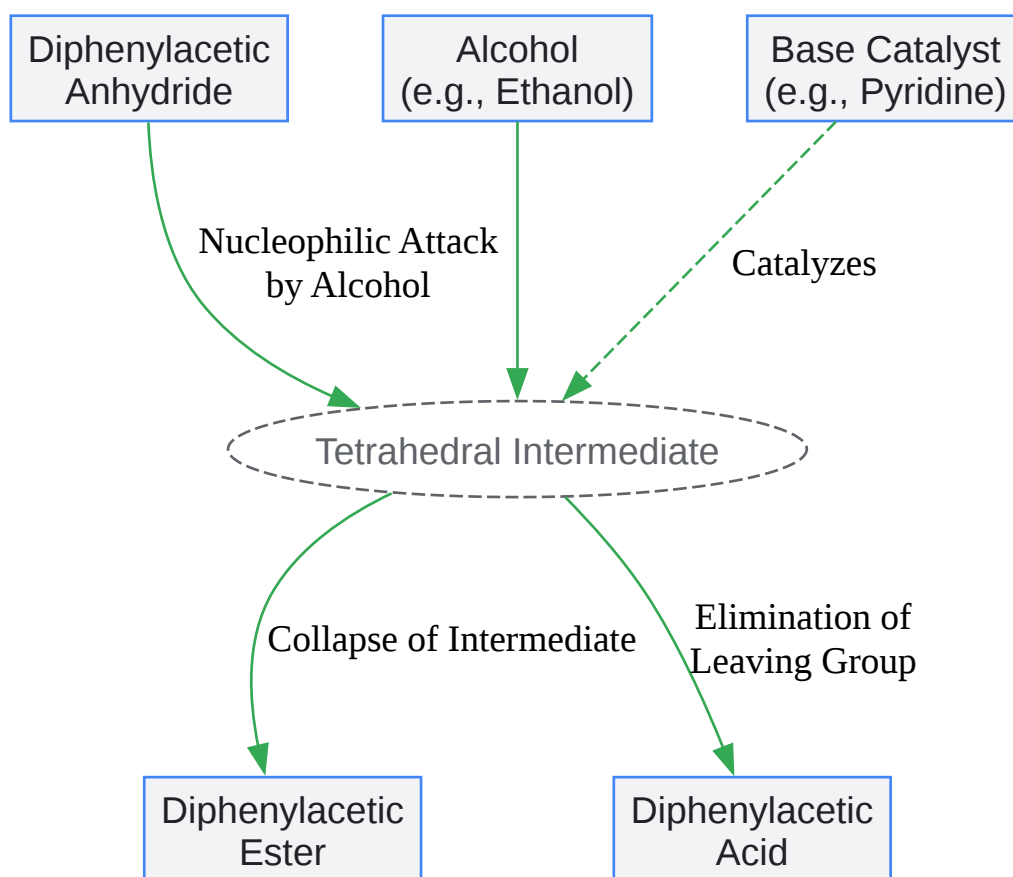
Experimental Protocol: Synthesis of Ethyl 2,2-diphenylacetate

Materials:

- **Diphenylacetic anhydride**
- Ethanol
- A base catalyst (e.g., pyridine or 4-dimethylaminopyridine, DMAP)
- Anhydrous aprotic solvent (e.g., dichloromethane)
- Round-bottom flask
- Magnetic stirrer

Procedure:

- In an anhydrous aprotic solvent, dissolve **diphenylacetic anhydride** and a catalytic amount of a base like pyridine or DMAP.
- Slowly add ethanol to the reaction mixture at room temperature with stirring.
- Allow the reaction to proceed until completion, which can be monitored by TLC.
- The work-up procedure is similar to the amidation reaction, involving aqueous washes to remove the catalyst and the diphenylacetic acid byproduct.
- The organic layer is dried, and the solvent is evaporated to obtain the crude ethyl 2,2-diphenylacetate.
- Purification can be achieved through distillation or column chromatography.



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Diagram 2: Simplified reaction pathway for the esterification of an alcohol.

Application in Chiral Synthesis

While specific protocols for the use of **diphenylacetic anhydride** in chiral resolution are not widely documented, aromatic anhydrides, in general, can be used as derivatizing agents for the resolution of racemic amines. The resulting diastereomeric amides can then be separated by chromatography. Diphenylacetic acid itself is known to be used in the synthesis of chiral compounds, suggesting that the anhydride could serve as a more reactive precursor in such synthetic routes.^[2]

Signaling Pathways

Currently, there is no direct evidence in the scientific literature to suggest that **Diphenylacetic anhydride** is involved in any specific biological signaling pathways. Its primary role is that of a synthetic reagent in organic chemistry and drug discovery, rather than a biologically active

molecule itself. Researchers may use it to synthesize novel compounds which are then screened for their effects on various signaling pathways.

Conclusion

Diphenylacetic anhydride is a valuable and reactive acylating agent for the synthesis of amides and esters. Its utility in the construction of complex molecules makes it a relevant tool for researchers in organic synthesis and drug development. Proper handling and safety precautions are essential when working with this compound. The experimental protocols provided herein serve as a foundation for its application in the laboratory, with the understanding that optimization is often necessary to achieve desired outcomes.

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